

(S)-Lisinopril-d5: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-Lisinopril-d5

Cat. No.: B586337

[Get Quote](#)

An In-depth Guide to the Procurement and Application of **(S)-Lisinopril-d5** as an Internal Standard in Bioanalytical Studies.

This technical guide provides comprehensive information on **(S)-Lisinopril-d5**, a deuterated analog of the angiotensin-converting enzyme (ACE) inhibitor, lisinopril. Designed for researchers, scientists, and drug development professionals, this document outlines supplier details, purchasing information, and detailed experimental protocols for its use as an internal standard in quantitative bioanalysis.

Supplier and Purchasing Information

(S)-Lisinopril-d5 is available from several reputable suppliers of research chemicals and pharmaceutical standards. The selection of a supplier may depend on factors such as purity, availability, cost, and the availability of comprehensive analytical documentation. Below is a summary of key information for procuring **(S)-Lisinopril-d5**.

Supplier/Distributor	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Additional Information
Cayman Chemical	1356905-39-9	C ₂₁ H ₂₆ D ₅ N ₃ O ₅	410.5	Purity: ≥99% deuterated forms (d ₁ -d ₅). Intended for use as an internal standard for the quantification of lisinopril by GC- or LC-MS.[1]
Simson Pharma Limited	1356905-39-9	C ₂₁ H ₂₆ D ₅ N ₃ O ₅	410.52	Accompanied by a Certificate of Analysis.
Pharmaffiliates	1356905-39-9	C ₂₁ H ₂₆ D ₅ N ₃ O ₅	410.52	Labeled analogue of (S)-Lisinopril.[2]
Veeprho	1356905-39-9	C ₂₁ H ₂₆ D ₅ N ₃ O ₅	410.53	Deuterium-labeled analog of Lisinopril for use as an internal standard.[3]
AA Blocks, Inc. (via Sigma-Aldrich)	1356905-39-9	C ₂₁ H ₂₆ D ₅ N ₃ O ₅	410.53	Purity: 99%.[4]
Santa Cruz Biotechnology, Inc.	1356905-39-9	C ₂₁ H ₂₆ D ₅ N ₃ O ₅	410.5	
Clearsynth Canada INC.	1356905-39-9	C ₂₁ H ₂₆ D ₅ N ₃ O ₅	410.5	

Physicochemical Properties

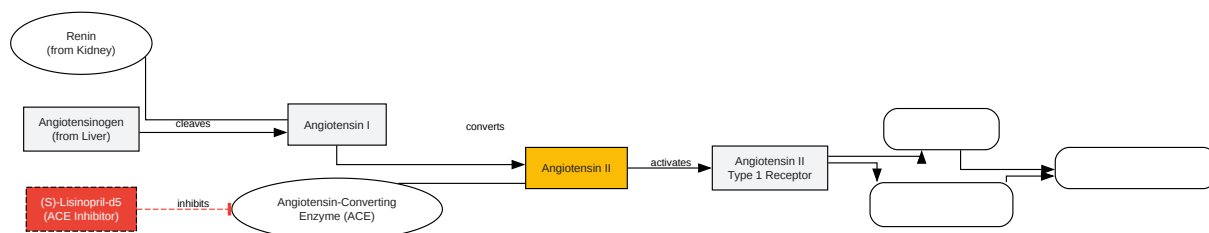
A summary of the key physicochemical properties of **(S)-Lisinopril-d5** is provided below. These properties are essential for method development and sample preparation.

Property	Value	Source
Formal Name	((S)-1-carboxy-3-(phenyl-d5)propyl)-L-lysyl-L-proline	Cayman Chemical[1]
Synonyms	N2-[(S)-1-Carboxy-3-phenyl-d5-propyl]-L-lysyl-L-proline, MK-521-d5	Simson Pharma, Pharmaffiliates[2]
CAS Number	1356905-39-9	Multiple Sources
Molecular Formula	C ₂₁ H ₂₆ D ₅ N ₃ O ₅	Multiple Sources
Molecular Weight	~410.5 g/mol	Multiple Sources
Solubility	Soluble in Methanol and Water	Cayman Chemical[1]
Storage Temperature	2-8°C Refrigerator	Pharmaffiliates[2]

Mechanism of Action of Lisinopril: The Renin-Angiotensin System

(S)-Lisinopril-d5 is the deuterated form of lisinopril, a potent inhibitor of the Angiotensin-Converting Enzyme (ACE). Understanding the mechanism of action of lisinopril is crucial for researchers studying its pharmacokinetic and pharmacodynamic properties. Lisinopril exerts its effects by disrupting the Renin-Angiotensin System (RAS), a critical regulator of blood pressure and fluid balance.

The diagram below illustrates the Renin-Angiotensin System and the point of inhibition by lisinopril.



[Click to download full resolution via product page](#)

Caption: The Renin-Angiotensin System and the inhibitory action of Lisinopril.

Experimental Protocols

(S)-Lisinopril-d5 is primarily used as an internal standard in bioanalytical methods to ensure the accuracy and precision of lisinopril quantification in biological matrices. Below are detailed protocols for its application.

Quantification of Lisinopril in Human Plasma by LC-MS/MS

This protocol is adapted from a validated method for the simultaneous determination of lisinopril and hydrochlorothiazide in human plasma.

4.1.1. Materials and Reagents

- **(S)-Lisinopril-d5** (Internal Standard)
- Lisinopril reference standard
- Human plasma (with anticoagulant)
- Methanol (HPLC grade)

- Acetonitrile (HPLC grade)
- Ammonium formate
- Formic acid
- Water (deionized or HPLC grade)
- Solid Phase Extraction (SPE) cartridges (e.g., Oasis HLB)

4.1.2. Stock and Working Solutions

- Lisinopril Stock Solution (1 mg/mL): Accurately weigh and dissolve lisinopril reference standard in methanol.
- **(S)-Lisinopril-d5** Stock Solution (1 mg/mL): Accurately weigh and dissolve **(S)-Lisinopril-d5** in methanol.
- Working Solutions: Prepare serial dilutions of the lisinopril stock solution with a mixture of methanol and water to create calibration standards and quality control (QC) samples. Prepare a working solution of **(S)-Lisinopril-d5** at an appropriate concentration.

4.1.3. Sample Preparation (Solid Phase Extraction)

- Spiking: To 100 μ L of human plasma, add a known amount of the **(S)-Lisinopril-d5** working solution. For calibration curve samples, add the corresponding lisinopril working solution.
- SPE Cartridge Conditioning: Condition the SPE cartridges according to the manufacturer's instructions (typically with methanol followed by water).
- Loading: Load the plasma sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with a weak organic solvent to remove interferences.
- Elution: Elute the analytes with an appropriate elution solvent (e.g., mobile phase).
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen and reconstitute in the mobile phase.

4.1.4. LC-MS/MS Conditions

- LC Column: A C18 reversed-phase column (e.g., Hypersil Gold C18, 50 mm x 3.0 mm, 5 μ m).
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and an aqueous buffer (e.g., 5.0 mM ammonium formate, pH 4.5).
- Flow Rate: As per column specifications (e.g., 0.5 mL/min).
- Injection Volume: 5.0 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Negative or Positive, depending on the specific method.
- MRM Transitions: Monitor the specific precursor-to-product ion transitions for both lisinopril and **(S)-Lisinopril-d5**.

4.1.5. Data Analysis

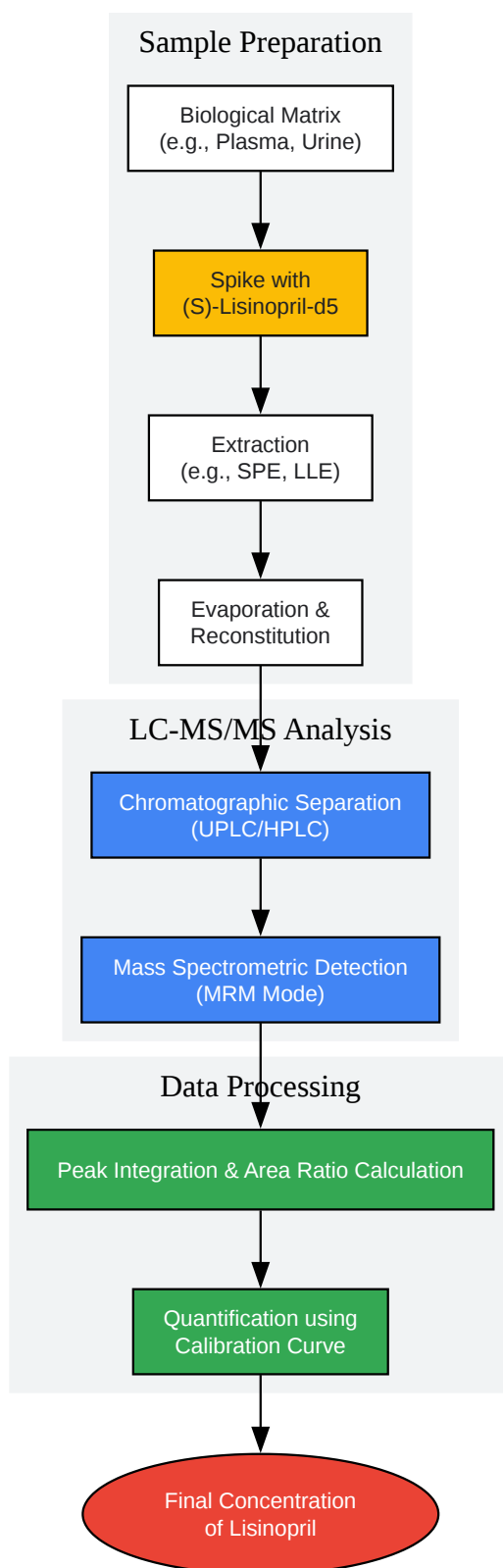
Quantify the concentration of lisinopril in the plasma samples by calculating the peak area ratio of lisinopril to **(S)-Lisinopril-d5** and comparing it to the calibration curve.

Quantification of Lisinopril in Urine

While a detailed protocol was not found in the immediate search, the principles of using **(S)-Lisinopril-d5** as an internal standard for urine analysis are similar to that of plasma. Key differences in the protocol would likely involve the sample preparation step. Urine samples may require a dilution step and a different SPE or liquid-liquid extraction procedure to handle the different matrix effects. The mean recovery of lisinopril from urine has been reported to be around 74.08% using an HPLC method with fluorimetric detection.

Experimental Workflow and Data Visualization

The following diagram illustrates a typical workflow for a bioanalytical method using **(S)-Lisinopril-d5**.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the quantification of Lisinopril using **(S)-Lisinopril-d5**.

This technical guide provides a foundational understanding of the procurement and application of **(S)-Lisinopril-d5** for research and development purposes. For specific applications, it is recommended to consult the detailed product information from the chosen supplier and relevant scientific literature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. veeprho.com [veeprho.com]
- 4. Lisinopril-d5 | 1356905-39-9 [sigmaaldrich.com]
- To cite this document: BenchChem. [(S)-Lisinopril-d5: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b586337#s-lisinopril-d5-supplier-and-purchasing-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com